

# Application Note: Advanced Formulation & Stabilization of Benzophenone-Based Sunscreens[1]

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## Compound of Interest

Compound Name: *2-Hydroxyhept-4-  
oxybenzophenone*

CAS No.: 3550-43-4

Cat. No.: B11978497

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## Executive Summary

This guide provides a rigorous technical framework for formulating broad-spectrum sunscreens utilizing Benzophenone-3 (BP-3) and Benzophenone-4 (BP-4). Unlike generic formulation guides, this document focuses on the critical physicochemical constraints of these molecules—specifically the recrystallization kinetics of BP-3 and the acid-neutralization requirements of BP-4. We provide a validated protocol for a high-SPF O/W emulsion and a compliant in vitro testing workflow based on ISO 24443 standards.

## Physicochemical Profile & Regulatory Constraints

Before formulation, the scientist must understand the distinct solubility and stability profiles of these two filters. They are not interchangeable; they act synergistically in different phases of an emulsion.

## Comparative Technical Data

Feature	Benzophenone-3 (BP-3)	Benzophenone-4 (BP-4)
Common Name	Oxybenzone	Sulisobenzone
Phase Affinity	Lipophilic (Oil Phase)	Hydrophilic (Water Phase)
UV Spectrum	UVB & UVA2 (270–350 nm)	UVB & UVA2 (260–375 nm)
$\lambda$ max	~288 nm / ~325 nm	~285 nm / ~325 nm
Critical Constraint	High risk of recrystallization in finished product.	Highly acidic (pH < 2.0); requires neutralization.[1]
Incompatibility	Plastics (can plasticize packaging).	Magnesium Salts (precipitates); Acid-sensitive rheology modifiers.
Regulatory Limit (EU/US)	6% / 6%	5% / 10%

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*Critical Regulatory Note: While effective, BP-3 is under scrutiny for environmental impact (coral reef bleaching) and potential endocrine disruption. Formulators must verify regional compliance (e.g., Hawaii/Key West bans) before development.*

## Formulation Strategy: The "Dual-Phase" Approach

To maximize SPF and photostability, we utilize a dual-phase loading strategy. BP-3 is solubilized in the oil phase to protect the interior of the micelle, while BP-4 is dissolved in the continuous water phase to scatter/absorb incident UV radiation before it reaches the oil droplets.

### The Solubilization Logic (BP-3)

BP-3 is a crystalline solid.[2] If the solvent system is insufficient, it will recrystallize over time, leading to:

- SPF Drop: Crystals do not form a uniform film.
- Grittiness: Poor sensory profile.
- Irritation: Micro-crystals can abrade the stratum corneum.

The Golden Rule: Use a polar emollient (e.g., C12-15 Alkyl Benzoate or Dibutyl Adipate) at a ratio of at least 1.5:1 (Solvent:BP-3).

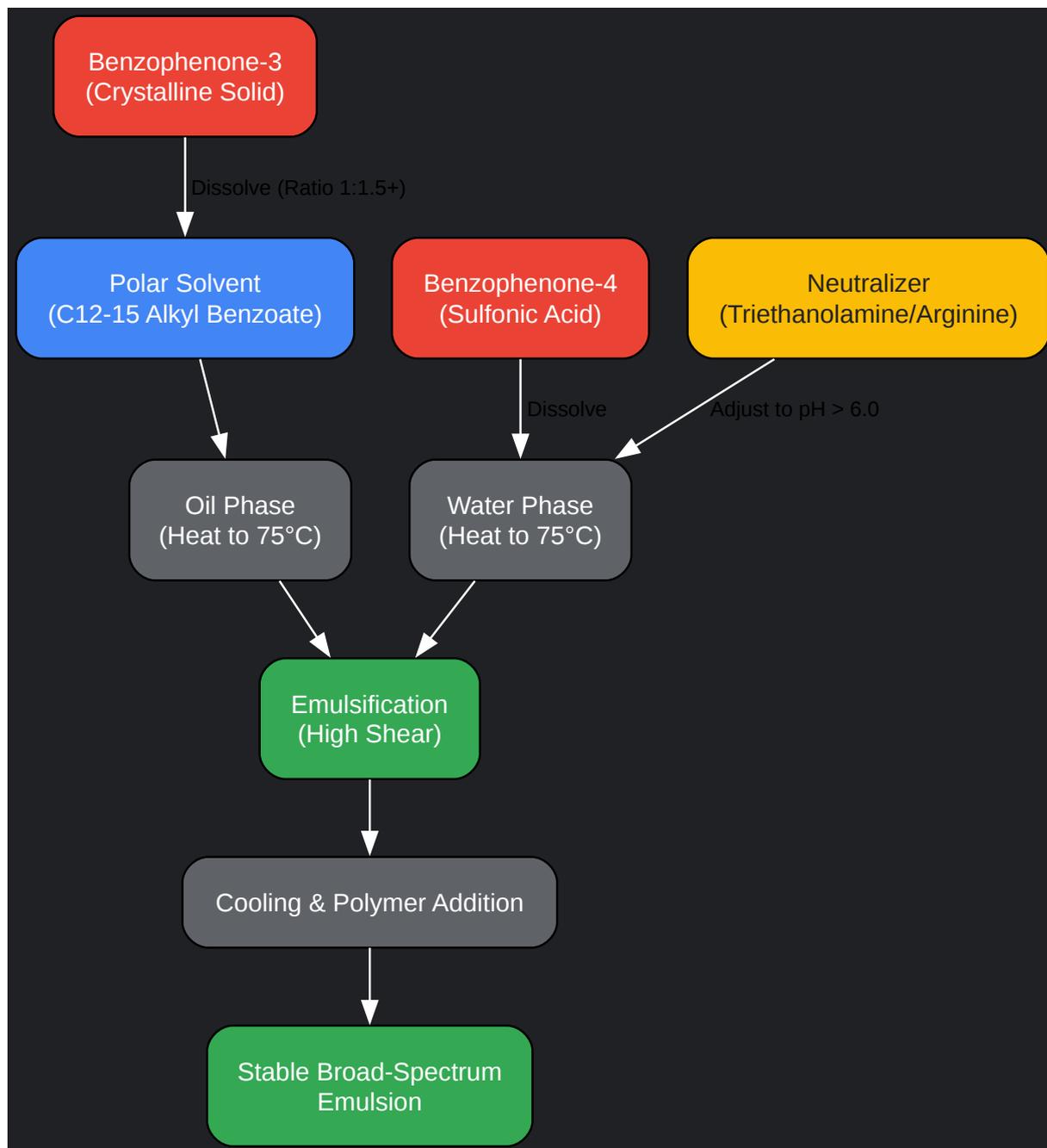
## The Neutralization Logic (BP-4)

BP-4 contains a sulfonic acid group.[3][4][5] If added directly to a formulation containing Carbomers or Polyacrylates, the acidity will instantly collapse the polymer network (viscosity loss).

- Action: You must neutralize BP-4 with a base (Triethanolamine, Arginine, or NaOH) to pH 6.0–7.0 before combining with pH-sensitive thickeners.
- Observation: Neutralization often shifts the solution color from clear to intense yellow.[3]

## Formulation Logic Diagram

The following diagram illustrates the critical decision pathways for integrating these filters.



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Figure 1: Critical path for incorporating Benzophenones. Note the parallel processing of Oil and Water phases to prevent shock-crystallization or acid-hydrolysis.

## Protocol A: High-Stability Broad Spectrum Emulsion

Target: SPF 30+ / Critical Wavelength > 370nm Batch Size: 500g

## Phase A: The Lipid Matrix (Oil Phase)

Ingredient	% w/w	Function	Rationale
Benzophenone-3	5.00	UVB/UVA2 Filter	Primary oil-soluble filter.
C12-15 Alkyl Benzoate	8.00	Solvent	Crucial: Solubilizes BP-3 to prevent crystallization.
Avobenzone	3.00	UVA1 Filter	BP-3 helps photostabilize Avobenzone.
Octocrylene	2.00	UVB Filter	Solvent & triplet-state quencher for Avobenzone.
Cetearyl Alcohol (and) Cetareth-20	4.00	Emulsifier	Non-ionic, electrolyte tolerant.
Dimethicone (350 cst)	1.00	Slip Agent	Reduces tackiness of BP-3.

## Phase B: The Aqueous Phase

Ingredient	% w/w	Function	Rationale
Deionized Water	q.s. to 100	Vehicle	--
Benzophenone-4	4.00	UVB/UVA2 Filter	Water-soluble booster.
Disodium EDTA	0.10	Chelator	Vital: BP-4 reacts with metal ions (Fe, Cu) causing pink/red discoloration.
Glycerin	3.00	Humectant	--
Triethanolamine (99%)	~2.50	Neutralizer	Adjusts BP-4 acidity. Titrate to pH 6.5.

## Phase C: Finishing

Ingredient	% w/w	Function
Phenoxyethanol (and) Ethylhexylglycerin	1.00	Preservative
Tocopheryl Acetate	0.50	Antioxidant

## Step-by-Step Procedure

- Solvation (Phase A): In the main beaker, combine C12-15 Alkyl Benzoate, Octocrylene, and BP-3. Heat to 75-80°C. Stir until BP-3 crystals are completely dissolved. Only then add Avobenzone (to minimize its heat exposure).
- Neutralization (Phase B): In a side beaker, dissolve BP-4 and EDTA in water.
  - Checkpoint: The solution will be acidic (pH ~1.5).
  - Action: Slowly add Triethanolamine while stirring. Monitor pH until it reaches 6.0–6.5. The solution may turn bright yellow. Heat to 75-80°C.
- Emulsification: Slowly add Phase A (Oil) to Phase B (Water) while homogenizing at 3000-4000 RPM for 5 minutes.

- Cooling: Switch to paddle stirring. Cool to 40°C.
- Finishing: Add Phase C ingredients. Adjust final pH if necessary (Target: 6.0–6.5).

## Protocol B: In Vitro Photostability & SPF Validation

Standard: ISO 24443:2012 (Determination of sunscreen UVA photoprotection in vitro).

This protocol validates that the Benzophenone-3/Avobenzone complex does not degrade significantly under irradiation.

### Equipment Required[9][10][11][12]

- Substrate: PMMA Plates (Molded, 6µm roughness).
- Spectrophotometer: Labsphere UV-2000S or equivalent (290–400 nm range).
- Solar Simulator: Atlas Suntest or equivalent (Irradiance 40–200 W/m<sup>2</sup>).[6]

### Workflow Diagram



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Figure 2: ISO 24443 Workflow for validating photostability.

### Execution Steps

- Blanking: Calibrate spectrophotometer using a glycerin-treated PMMA plate.
- Application: Apply 1.3 mg/cm<sup>2</sup> of the emulsion to the PMMA plate.
  - Technique: Spot application followed by light spreading with a saturated finger cot for 30 seconds.
- Equilibration: Allow plate to dry in the dark for 30 minutes at 25°C.

- Initial Scan: Measure absorbance ( ) from 290 to 400 nm at 1 nm intervals.
- Irradiation: Expose the plate to a UV dose equivalent to  $1.2 \times \text{UVAPF0}$  (calculated from initial scan).
- Final Scan: Measure absorbance ( ) after exposure.[7]
- Analysis: Calculate the ratio of UVA protection retention. If retention  $< 80\%$ , the BP-3/Avobenzene system is unstable; consider increasing Octocrylene or adding a triplet quencher (e.g., Diethylhexyl Syringylidenemalonate).

## Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Crystals appearing after 24h	BP-3 saturation; insufficient solvent.	Increase C12-15 Alkyl Benzoate or add Butyloctyl Salicylate.
Emulsion turns pink/red	BP-4 reacting with trace iron.	Increase Disodium EDTA to 0.2%. Ensure water source is deionized.
Viscosity collapse	BP-4 not fully neutralized.	Verify pH of Phase B before mixing. Ensure pH $> 6.0$ .
Precipitation	Magnesium incompatibility.[3]	Do NOT use Magnesium Aluminum Silicate (Veegum) or Mg-based salts with BP-4.

## References

- ISO 24443:2012.Cosmetics — Sun protection test method — Determination of sunscreen UVA photoprotection in vitro. International Organization for Standardization. [Link](#)

- U.S. FDA.Sunscreen Drug Products for Over-the-Counter Human Use. 21 CFR Part 352. [Link](#)
- European Commission.Regulation (EC) No 1223/2009 of the European Parliament and of the Council on cosmetic products (Annex VI).[Link](#)
- Shaath, N. A. (2016). Sunscreen Regulations and Filters Worldwide.[3][8][9] In: Principles and Practice of Photoprotection. Springer. [Link](#)
- Egbu, R. et al. (2021). Determining the photostability of avobenzene in sunscreen formulation models using ultrafast spectroscopy. Royal Society of Chemistry. [Link](#)

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## Sources

- 1. [essentialsbycatalina.com](https://essentialsbycatalina.com) [[essentialsbycatalina.com](https://essentialsbycatalina.com)]
- 2. [Oxybenzone - Wikipedia](https://en.wikipedia.org/wiki/Oxybenzone) [[en.wikipedia.org](https://en.wikipedia.org/wiki/Oxybenzone)]
- 3. [atamankimya.com](https://atamankimya.com) [[atamankimya.com](https://atamankimya.com)]
- 4. [Benzophenone-4 | Cosmetic Ingredients Guide](https://ci.guide/Benzophenone-4) [[ci.guide](https://ci.guide/Benzophenone-4)]
- 5. [US3670074A - Sunscreen formulation containing triethanolamine neutralized 2-hydroxy-4-methoxy-benzophenone-5-sulfonic acid - Google Patents](https://patents.google.com/patent/US3670074A) [[patents.google.com](https://patents.google.com/patent/US3670074A)]
- 6. [atlas-mts.com.br](https://atlas-mts.com.br) [[atlas-mts.com.br](https://atlas-mts.com.br)]
- 7. [kcia.or.kr](https://kcia.or.kr) [[kcia.or.kr](https://kcia.or.kr)]
- 8. [BENZOPHENONE-4 - Sun Care - AAKO](https://aako.nl) [[aako.nl](https://aako.nl)]
- 9. [russellorganics.com](https://russellorganics.com) [[russellorganics.com](https://russellorganics.com)]
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